

Reference Standard Characterization Guide: 2-Chloro-4-nitrobenzyl 4-bromobenzoate

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Compound of Interest

Compound Name: 2-chloro-4-nitrobenzyl 4-bromobenzoate

Cat. No.: B5012493

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Executive Summary & Application Scope

2-chloro-4-nitrobenzyl 4-bromobenzoate is a specialized derivative used to "tag" carboxylic acids (specifically 4-bromobenzoic acid) or to validate the reactivity of 2-chloro-4-nitrobenzyl bromide (a protecting group reagent).

Unlike simple benzyl esters, the CNB-BrBz molecule possesses unique "self-indicating" properties:

- **UV/Vis Sensitivity:** The nitro group () confers strong absorbance at 254 nm and ~280 nm.
- **Isotopic Fingerprint:** The combination of Chlorine () and Bromine () creates a distinct mass spectral pattern (M, M+2, M+4) that eliminates false positives in complex matrices.

- Crystallographic Phasing: The heavy atoms allow for ab initio phase determination in X-ray diffraction studies.

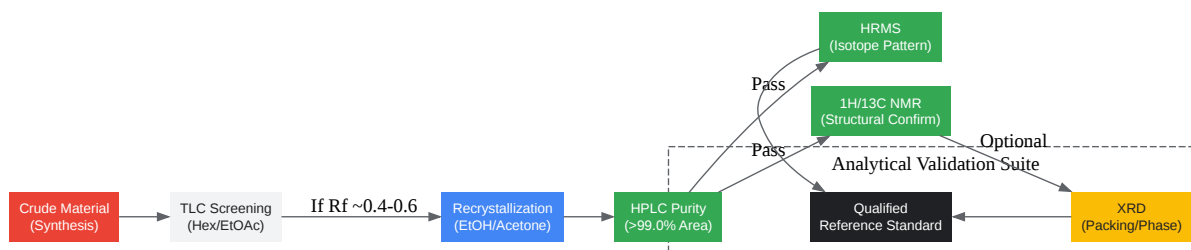
Chemical Identity & Theoretical Properties

Before experimental validation, establish the theoretical baseline.

Property	Value / Description
IUPAC Name	(2-chloro-4-nitrophenyl)methyl 4-bromobenzoate
Molecular Formula	
Molecular Weight	370.58 g/mol
Monoisotopic Mass	368.94 g/mol ()
Melting Point (Predicted)	110–115 °C (Higher than simple benzyl esters due to -stacking of nitro groups)
Solubility	High: DMSO, DMF, Acetone, DCM. Low: Water, Hexane.

Characterization Workflow (Self-Validating Protocol)

The following diagram illustrates the logical flow for qualifying this standard. Each step acts as a gatekeeper for the next.



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Figure 1: Step-wise qualification workflow ensuring material integrity before advanced spectral analysis.

Detailed Experimental Protocols

A. Structural Confirmation: NMR Spectroscopy

Objective: Confirm the ester linkage and the substitution pattern of both aromatic rings.

Solvent: DMSO-

or CDCl₃

.

Expected Signals (Self-Validation Logic):

- The Benzoate Ring (AA'BB'): Look for two doublets (or roofed doublets) integrating to 2H each around 7.6–7.9 ppm. The bromine substituent creates a symmetric para-substitution pattern.
- The Benzylic Methylene (): A sharp singlet integrating to 2H.
 - Shift Logic: Normal benzyl is ~5.1 ppm. The ortho-chloro and para-nitro groups are electron-withdrawing, shifting this signal downfield to ~5.50–5.60 ppm.

- The Nitrobenzyl Ring (ABC System):
 - H-3 (ortho to Cl/NO₂): A doublet (small coupling) at very low field (~8.3 ppm) due to the deshielding of both adjacent groups.
 - H-5/H-6: A doublet and a doublet-of-doublets in the 7.6–8.0 ppm range.

B. Mass Spectrometry: The Isotope Fingerprint

Objective: Unequivocal identification using the unique Br/Cl isotopic signature. Method: ESI(+) or APCI(+).

Unlike standard organic molecules, CNB-BrBz has a distinct "M+2" and "M+4" pattern due to natural isotopes:

- (75%) /
(25%)
- (50%) /
(50%)

Validation Criteria: You must observe a triplet-like cluster for the molecular ion

or

:

- Base Peak (M): Contains
.
- M+2 Peak: Approx. 130% intensity of Base Peak (Contributions from
and
).
- M+4 Peak: Approx. 30% intensity of Base Peak (Contains

).

If this ratio deviates significantly, the sample is contaminated with non-halogenated impurities.

C. HPLC Purity Assay

Objective: Quantify purity using the high UV absorptivity of the nitro-chromophore.

Parameter	Condition
Column	C18 (e.g., Agilent Zorbax Eclipse Plus), 150 x 4.6 mm, 3.5 µm
Mobile Phase A	Water + 0.1% Formic Acid
Mobile Phase B	Acetonitrile + 0.1% Formic Acid
Gradient	50% B to 90% B over 15 min
Flow Rate	1.0 mL/min
Detection	254 nm (Benzoate/Nitro overlap) and 280 nm (Specific for Nitro)
Retention	Expected to elute after simple benzyl benzoate due to the lipophilic Br/Cl atoms.

Comparative Performance Guide

This section compares **2-chloro-4-nitrobenzyl 4-bromobenzoate** against common alternatives to justify its selection.

Comparison Table: Derivatization Standards

Feature	CNB-BrBz (This Product)	PNB-BrBz (p-Nitrobenzyl)	Phenacyl Esters
UV Sensitivity	High (Nitro + Benzoate)	High	Moderate
Crystallinity	Excellent (Cl/Br halogen bonding promotes lattice stability)	Good	Variable
MS Selectivity	Superior (Unique M/M+2/M+4 pattern)	Poor (Only M/M+2 from Br)	Moderate
Stability	High (Steric hindrance from ortho-Cl prevents hydrolysis)	Moderate	Low (Phenacyl esters are labile)
NMR Clarity	High (Cl breaks symmetry, distinct shifts)	Moderate (Symmetric AA'BB' overlaps)	High

Why choose the "2-chloro" variant?

The ortho-chloro substituent is not merely structural; it provides steric protection to the ester bond. In hydrolysis studies, the CNB-BrBz standard will demonstrate a longer half-life than the PNB analog, making it a more robust standard for long-sequence autosampler runs where solution stability is critical.

References

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